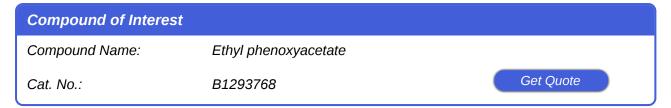


Application Notes and Protocols: Ethyl Phenoxyacetate in Fragrance Formulation

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **ethyl phenoxyacetate** in fragrance formulations. This document includes its chemical and olfactory properties, along with detailed protocols for its analysis and evaluation in fragrance creation.

Introduction to Ethyl Phenoxyacetate

Ethyl phenoxyacetate (CAS 2555-49-9) is an aromatic ester widely utilized as a fragrance ingredient in a variety of consumer products, including perfumes, cosmetics, and personal care items.[1][2][3] Its characteristic scent profile and chemical stability make it a valuable component for fragrance formulators.

1.1. Chemical and Physical Properties



Property	Value	Reference
Chemical Formula	C10H12O3	[1][3]
Molecular Weight	180.20 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][2][3]
Odor Profile	Green, floral, with rose and honey nuances	[3][4]
Boiling Point	136 °C at 19 mmHg	[3]
Density	Approximately 1.1 g/mL at 25 °C	[3]
Solubility	Soluble in ethanol and other organic solvents; sparingly soluble in water.	[1][2]
Stability	Stable under normal conditions.	[1][2]

1.2. Olfactory Profile and Application

Ethyl phenoxyacetate is prized for its soft, sweet, and floral aroma with distinct green and rosy characteristics. It is often described as having a honey-like nuance, which makes it a versatile ingredient in various fragrance compositions.

- In Floral Scents: It is a key component in rose accords, where it imparts a natural, fresh, and slightly green facet, enhancing the overall complexity of the rose fragrance.[5] It can also be used to round out other floral bouquets, such as jasmine and lily of the valley.
- In Fruity and Gourmand Scents: Its honeyed sweetness makes it suitable for honey-themed fragrances and for adding a sweet, floral touch to fruity compositions.
- As a Modifier: It can be used to soften and blend other, more potent, fragrance ingredients, contributing to a more harmonious and well-rounded final scent.



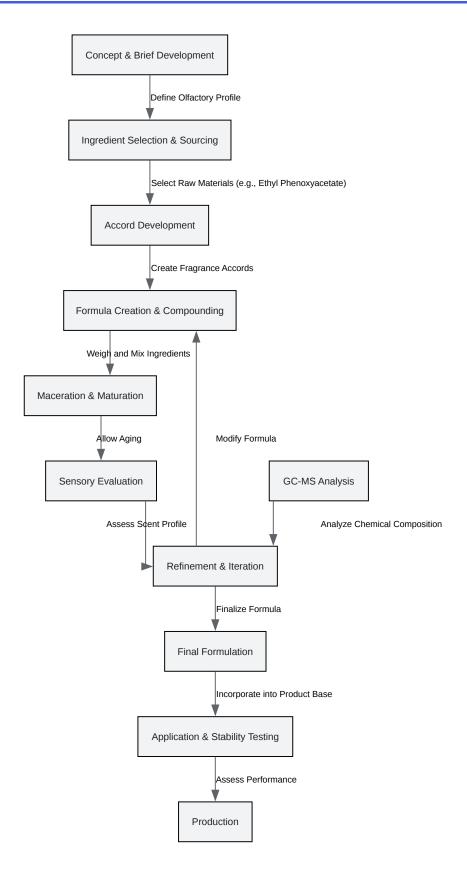
While specific concentrations in commercial fragrances are proprietary, a related compound, ethyl phenylacetate, is typically used at levels ranging from 0.01% to 1% in fine fragrances and 0.1% to 3% in functional fragrances.[1] This can serve as a general guideline for initial formulation trials with **ethyl phenoxyacetate**.

Experimental Protocols

2.1. Fragrance Formulation Workflow

The creation of a fragrance is a systematic process that involves several key stages, from initial concept to final product. The following workflow can be adapted for the incorporation of **ethyl phenoxyacetate**.





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Caption: A typical workflow for fragrance formulation.



2.2. Protocol for Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a critical analytical technique for identifying and quantifying the individual components of a fragrance formulation.

Objective: To identify and quantify **ethyl phenoxyacetate** and other volatile components in a fragrance oil or a finished product.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., DB-5ms, HP-5ms)
- Helium carrier gas
- Sample vials
- Microsyringe
- Solvent (e.g., ethanol, hexane)
- Internal standard (optional, for quantification)

Procedure:

- Sample Preparation:
 - Fragrance Oil: Dilute the fragrance oil in a suitable solvent (e.g., 1% in ethanol) to a concentration appropriate for the instrument's sensitivity.
 - Finished Product (e.g., lotion, shampoo): Perform a solvent extraction to isolate the fragrance components from the product matrix. A common method is liquid-liquid extraction with a non-polar solvent like hexane. The resulting extract may need to be concentrated or diluted as necessary.
- GC-MS Instrument Setup:



- Injector Temperature: 250 °C
- Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp up to 280 °C at a rate of 10 °C/min, and hold for 5 minutes. (This program can be optimized based on the specific components of interest).
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow).
- MS Ion Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-550.
- Injection and Analysis:
 - Inject 1 μL of the prepared sample into the GC.
 - Acquire the data.
- Data Analysis:
 - Identify the peaks in the chromatogram by comparing their mass spectra with a reference library (e.g., NIST).
 - Confirm the identity of ethyl phenoxyacetate by its characteristic mass spectrum and retention time.
 - For quantitative analysis, create a calibration curve using standards of known concentrations of ethyl phenoxyacetate. If an internal standard is used, calculate the relative response factor.

2.3. Protocol for Sensory Evaluation

Sensory evaluation is essential to assess the olfactory characteristics of a fragrance formulation containing **ethyl phenoxyacetate**.

Methodological & Application





Objective: To evaluate the intensity, character, and longevity of a fragrance formulation on a smelling strip and on the skin.

Materials:

- Fragrance formulation containing ethyl phenoxyacetate
- Standard paper smelling strips (mouillettes)
- A panel of trained sensory assessors (or a consumer panel for preference testing)
- Odor-free evaluation room
- · Data collection forms or software

Procedure:

- Preparation:
 - Dip the smelling strips into the fragrance formulation to a depth of approximately 1 cm.
 - Allow the solvent to evaporate for a few seconds.
- Evaluation on Smelling Strips:
 - Present the smelling strips to the panelists in a controlled and randomized order.
 - Ask panelists to evaluate the fragrance at different time points (e.g., immediately, after 15 minutes, 1 hour, 4 hours, 24 hours) to assess the top, middle, and base notes.
 - Panelists should rate the following attributes on a labeled magnitude scale (LMS) or a similar rating scale:
 - Overall Intensity: From "barely detectable" to "extremely strong."
 - Character Description: Panelists describe the scent using predefined terms (e.g., floral, green, rosy, sweet, honey) and can also provide their own descriptors.

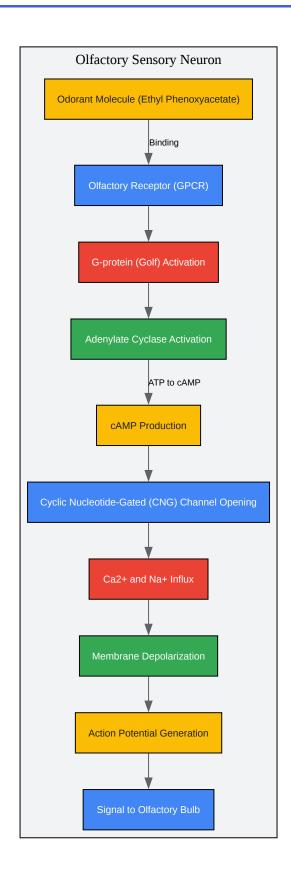


- Presence of Ethyl Phenoxyacetate Character: Assess the prominence of the characteristic green, floral, and rosy notes.
- Evaluation on Skin (Substantivity Test):
 - Apply a controlled amount of the fragrance (e.g., 0.1 mL) to a designated area on the panelists' forearms.
 - At specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), panelists evaluate the fragrance intensity and character directly from their skin.
 - This test assesses the longevity and evolution of the fragrance in a real-use scenario.
- Data Analysis:
 - Analyze the sensory data statistically to determine significant differences between formulations and to understand the evolution of the scent over time.

Olfactory Signaling Pathway

The perception of fragrance molecules like **ethyl phenoxyacetate** begins with their interaction with olfactory receptors in the nasal cavity. This interaction triggers a complex signaling cascade that results in the perception of smell.





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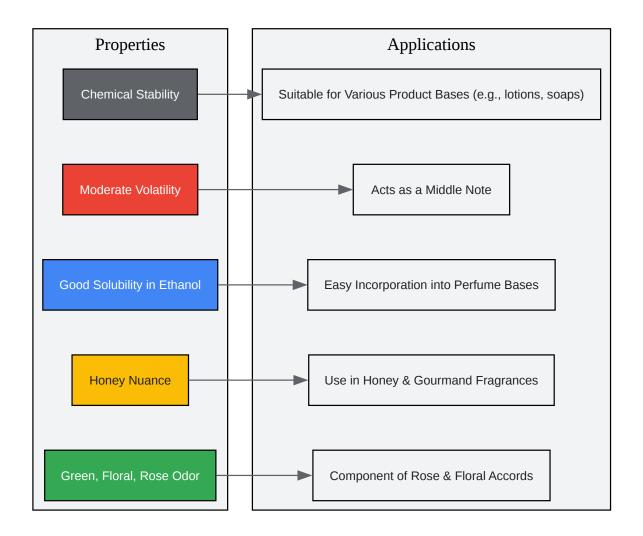
Caption: The olfactory signal transduction pathway.





Logical Relationship of Ethyl Phenoxyacetate Properties to its Applications

The utility of ethyl phenoxyacetate in fragrance formulations is a direct result of its specific chemical and olfactory properties.



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Caption: Relationship between properties and applications.

These notes and protocols are intended to provide a foundational understanding for the application of **ethyl phenoxyacetate** in fragrance formulation. Researchers are encouraged to adapt and optimize these methods for their specific research and development needs.



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- To cite this document: BenchChem. [Application Notes and Protocols: Ethyl Phenoxyacetate in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293768#application-of-ethyl-phenoxyacetate-in-fragrance-formulation]

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